

Personal protective equipment for handling L-Arabinopyranose-13C-1

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Compound of Interest

Compound Name: L-Arabinopyranose-13C-1

Cat. No.: B8084172

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Essential Safety and Handling Guide for L-Arabinopyranose-13C-1

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling, storage, and disposal of **L-Arabinopyranose-13C-1**, a stable isotope-labeled sugar. While L-Arabinopyranose itself is not classified as a hazardous substance, adherence to standard laboratory safety protocols is essential to ensure a safe working environment.[1][2][3] The ¹³C stable isotope is non-radioactive and poses no additional risk compared to the unlabeled compound.[4]

Personal Protective Equipment (PPE)

Proper personal protective equipment is fundamental to safe laboratory practice. The following table outlines the recommended PPE for handling **L-Arabinopyranose-13C-1**, which is a white, odorless, crystalline powder.[2]

PPE Category	Item	Specifications & Use
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory to protect against dust particles.[1][2]
Hand Protection	Nitrile or latex gloves	Wear to prevent skin contact. Change gloves if they become contaminated.[3]
Body Protection	Laboratory coat	A standard lab coat should be worn to protect clothing and skin from dust.
Respiratory Protection	Not generally required	Use a NIOSH/MSHA-approved respirator if handling large quantities that generate significant dust, or if irritation is experienced.[1]

Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintain the integrity of **L-Arabinopyranose-13C-1** and to ensure a safe laboratory environment.

Handling:

- Ventilation: Handle in a well-ventilated area. A chemical fume hood may be used to minimize dust exposure.[1]
- Avoid Dust Formation: Minimize the generation of dust during handling and weighing.[1][5]
- Personal Hygiene: Wash hands thoroughly after handling the compound. Do not eat, drink, or smoke in the laboratory.[2][3][5]
- Avoid Contact: Take precautions to avoid contact with eyes, skin, and clothing.[1][2]

Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Incompatible Materials: Store away from strong oxidizing agents.[\[1\]](#)[\[2\]](#)
- Hygroscopic Nature: L-Arabinopyranose is hygroscopic; therefore, it is important to protect it from moisture.[\[1\]](#)

First Aid Measures

In the event of exposure, follow these first aid protocols:

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. If irritation persists, seek medical attention. [1] [2]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. [1] [2] [6]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If symptoms persist, call a physician. [1] [2] [6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Get medical attention if you feel unwell. [1] [2]

Disposal Plan

Unused **L-Arabinopyranose-13C-1** and its containers should be disposed of in accordance with local, state, and federal regulations.

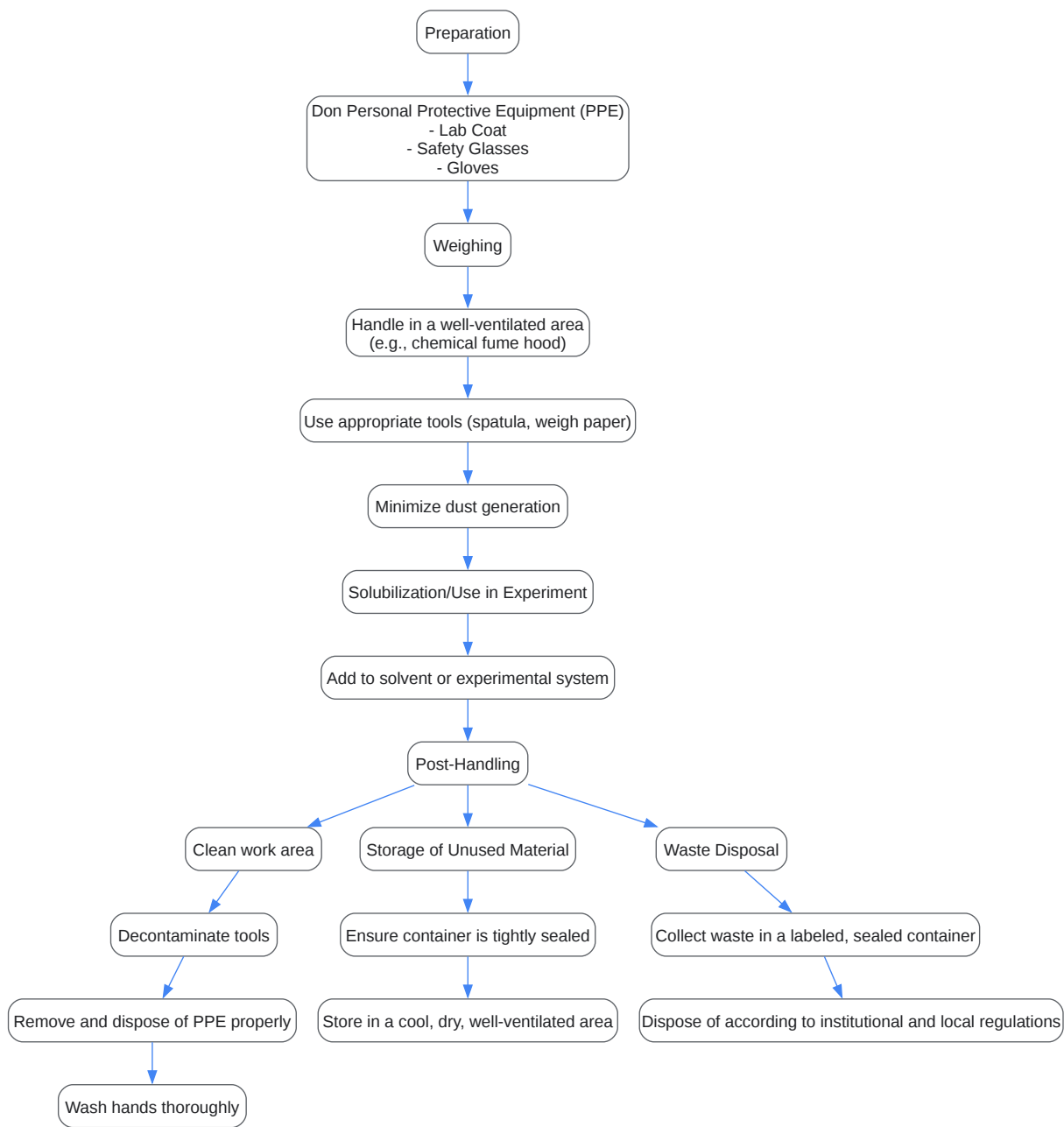
- Waste Classification: This chemical is not considered hazardous waste.[\[1\]](#) However, it is important to consult local regulations for proper classification.
- Disposal Method: Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[1\]](#) One suggested method for non-hazardous chemical

waste is to sweep up the material, place it in a sealed container, and dispose of it as solid waste.^[2]

- Container Disposal: Handle uncleaned containers like the product itself.^[3]

Experimental Workflow for Handling L-Arabinopyranose-13C-1

The following diagram illustrates a standard workflow for handling **L-Arabinopyranose-13C-1** in a laboratory setting.



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Caption: Workflow for Safe Handling of **L-Arabinopyranose-13C-1**.

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